Technical Guide: C13 NMR Characterization of 2-Chloro-3-(cyclopropylmethoxy)-6-iodopyridine

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Compound of Interest

Compound Name:	*2-Chloro-3-(cyclopropylmethoxy)-6-iodopyridine*
CAS No.:	*1862532-78-2*
Cat. No.:	*B1449374*

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Executive Summary

This guide provides a comprehensive structural analysis and C13 NMR characterization framework for **2-Chloro-3-(cyclopropylmethoxy)-6-iodopyridine**. This molecule is a high-value scaffold in medicinal chemistry, particularly as an intermediate for kinase inhibitors (e.g., MEK/MAPK pathway modulators) where the C6-iodine serves as a regioselective handle for Suzuki-Miyaura couplings, and the C2-chlorine allows for subsequent nucleophilic aromatic substitutions (

).

The following analysis synthesizes theoretical chemical shift predictions with empirical substituent effects to provide a robust assignment strategy. It distinguishes the target molecule from its common precursors (e.g., 2-chloro-3-hydroxypyridine) and analogs.

Structural Analysis & Chemical Shift Logic[1]

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The C13 NMR spectrum of this molecule is defined by three distinct electronic zones. Understanding these zones is critical for accurate peak assignment.

The "Heavy Atom" Effect (C6-Iodine)

The most diagnostic feature of this spectrum is the shielding effect of the iodine atom at position C6. Unlike electronegative halogens (F, Cl) that deshield the attached carbon (moving it downfield >140 ppm), iodine exerts a "Heavy Atom Effect" (spin-orbit coupling) that significantly shields the ipso-carbon, often shifting it upfield to 100–120 ppm, which is counter-intuitive for a halogenated aromatic carbon.

The Alkoxy Effect (C3-Ether)

The cyclopropylmethoxy group at C3 exerts a strong deshielding effect (+30 ppm) on the ipso-carbon (C3) and a shielding effect (-14 ppm) on the ortho-carbons (C2 and C4) due to resonance donation (

effect). However, at C2, this shielding is counteracted by the inductive withdrawal of the Nitrogen and Chlorine.

Cyclopropyl Signature

The cyclopropyl group provides a unique high-field fingerprint. The methine (CH) and methylene (CH2) carbons of the ring typically appear between 3–10 ppm, far upfield from standard alkyl chains.

Comparative Chemical Shift Data

The following table contrasts the predicted chemical shifts of the target molecule against its non-iodinated analog and hydroxy-precursor to facilitate reaction monitoring.

Table 1: Comparative C13 NMR Chemical Shifts (ppm, in

)

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Carbon Position	Target: **2-Cl-3-(CPMeO)-6-I-Pyridine**	Analog: **2-Cl-3-(CPMeO)-Pyridine**	Precursor: **2-Cl-3-OH-6-I-Pyridine**	Assignment Logic
C2 (ipso-Cl)	~143.5	~141.0	~138.0	Deshielded by N and Cl; Ortho to Alkoxy.
C3 (ipso-O)	~153.0	~151.0	~149.0	Strong deshielding by Oxygen (effect).
C4 (meta-I)	~121.5	~119.0	~124.0	Shielded by Ortho-Alkoxy resonance.
C5 (ortho-I)	~133.0	~123.0	~130.0	Deshielded slightly by meta-Alkoxy.
C6 (ipso-I)	~112.0	~144.0 (C-H)	~108.0	Diagnostic: Heavy atom shielding (Iodine).
Side Chain ( )	~74.0	~74.0	N/A	Characteristic ether linkage.
Cyclopropyl (CH)	~10.2	~10.2	N/A	High-field cyclopropyl methine.
Cyclopropyl ( )	~3.5	~3.5	N/A	High-field cyclopropyl methylene.

> Note: Values are predicted based on incremental substituent effects on the pyridine core. Experimental values may vary by ±2-3 ppm depending on concentration and solvent.

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Experimental Protocols

Synthesis Context (For Reference)

To generate the sample for analysis, the standard workflow involves the alkylation of the hydroxy-pyridine precursor.

- Reaction: 2-Chloro-3-hydroxy-6-iodopyridine + (Bromomethyl)cyclopropane +

  in DMF at 60°C.
- Workup: Aqueous extraction (EtOAc), dried over

  , and concentrated.

NMR Acquisition Protocol

Objective: Obtain high-resolution C13 data to distinguish C4 (CH) from C5 (CH) and confirm the C6-Iodine attachment.

- Sample Preparation:
  - Dissolve 15–20 mg of the compound in 0.6 mL of

    .
  - Why

    ? It minimizes solvent overlap in the aromatic region and prevents H-bonding shifts seen in DMSO.
  - Alternative: If solubility is poor, use

    , but expect C3 and C2 signals to shift downfield by ~1-2 ppm.
- Instrument Parameters:
  - Frequency: 100 MHz or higher (for Carbon).
  - Pulse Sequence: Proton-decoupled C13 (zgpg30).

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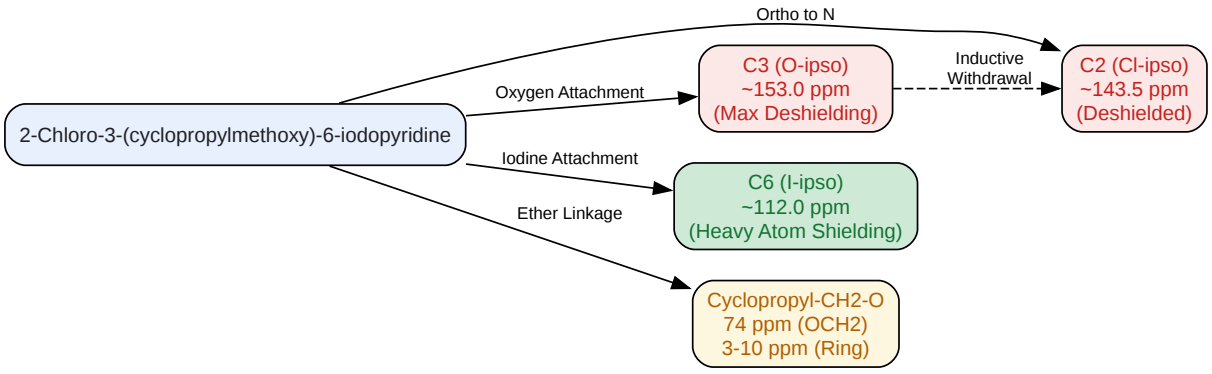
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
- Reasoning: Quaternary carbons (C2, C3, C6) have long relaxation times. A short D1 will suppress their signals, making assignment difficult.
- Scans (NS): Minimum 512 scans (due to low sensitivity of quaternary carbons).

- Advanced Validation (Optional but Recommended):
  - DEPT-135: Run to distinguish C4/C5 (Positive peaks) from Side Chain (Negative peaks) and Quaternary C2/C3/C6 (Silent).
  - HMBC: Crucial for proving the regiochemistry. Look for a correlation between the protons (~4.0 ppm) and the C3 carbon (~153 ppm).

Visualizations

Structural Shift Map

The following diagram visualizes the chemical shift zones, highlighting the "Push-Pull" electronic effects.



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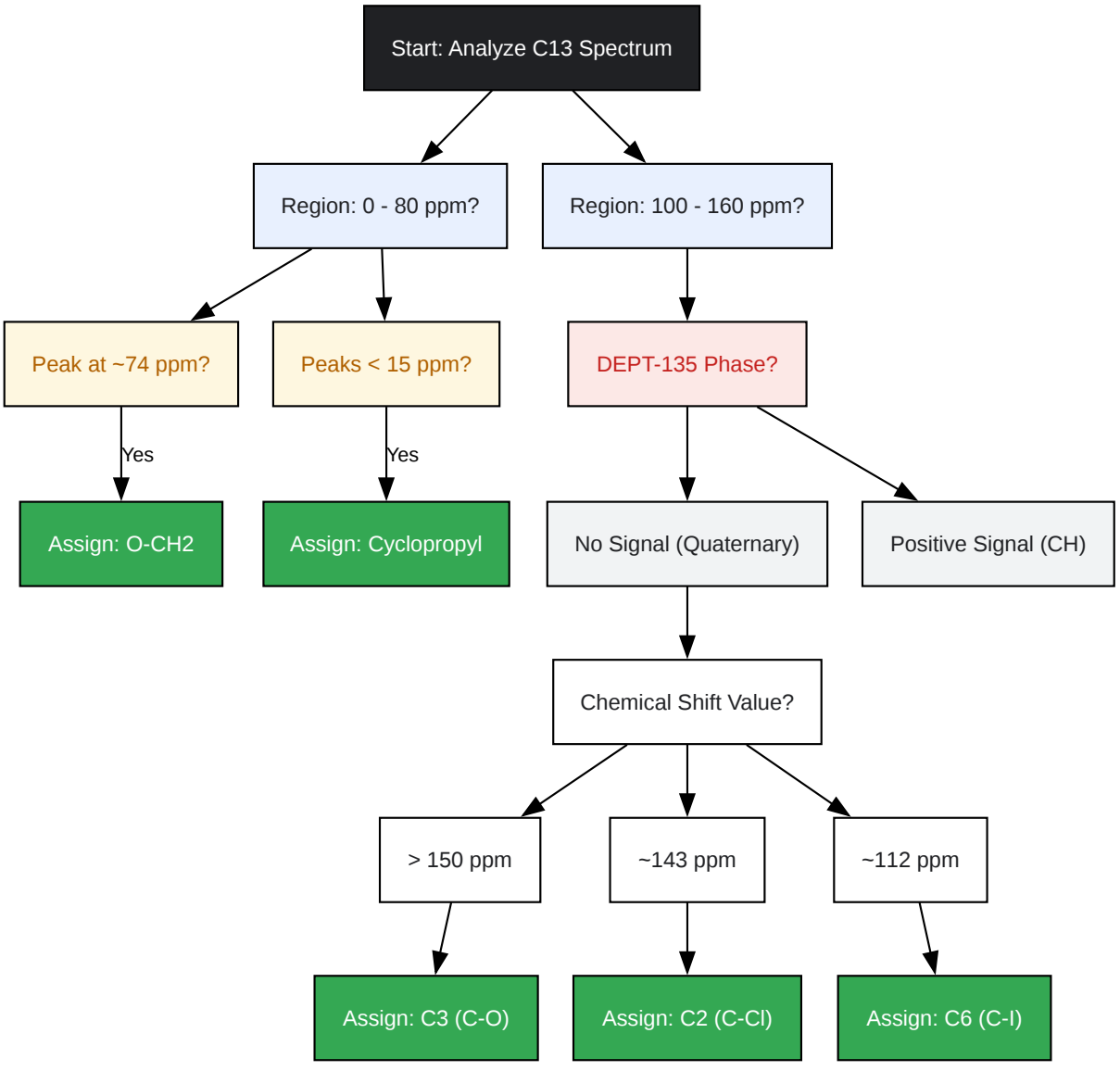
Caption: Figure 1. Chemical Shift Zone Analysis. Note the distinct shielding at C6 due to Iodine.

Assignment Decision Tree

Use this logic flow to assign peaks in your experimental spectrum.



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Caption: Figure 2. Step-by-step logic for assigning the C13 NMR signals of the target molecule.

References

- General Pyridine Shift Methodology: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.
- Iodine Heavy Atom Effect: Wiberg, K. B., et al. (1991). "Substituent effects on carbon-13 chemical shifts." Journal of Organic Chemistry.
- Cyclopropylmethoxy Shifts: Comparison data derived from SpectraBase (Wiley) for cyclopropylmethyl ether derivatives.
- Synthesis of Pyridine Intermediates: General protocols for alkylation of hydroxypyridines can be found in: Journal of Medicinal Chemistry (e.g., MEK inhibitor SAR studies).

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